

Haploside C comparative bioactivity studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Haploside C

CAS No.: 108279-04-5

Cat. No.: S3026230

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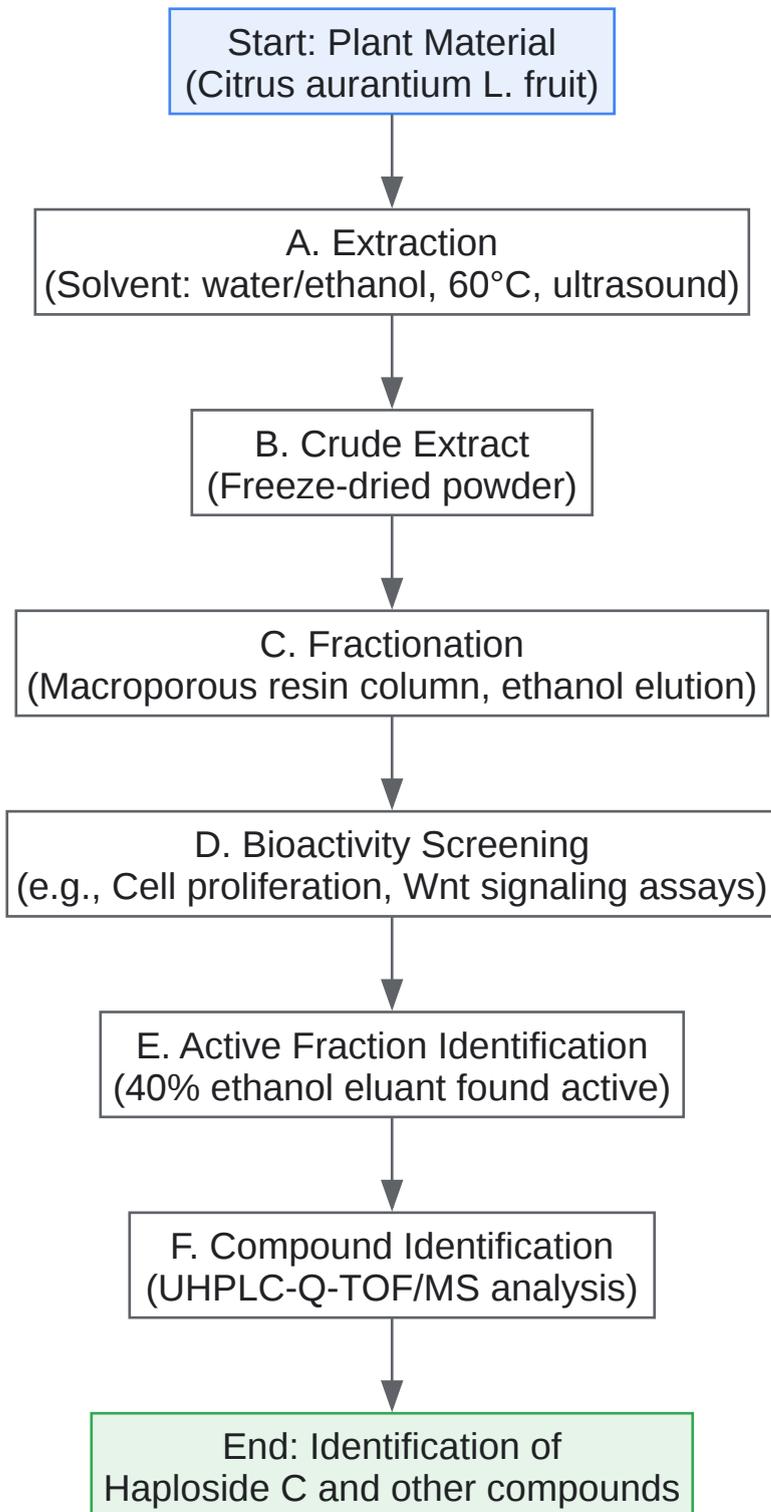
Identified Information on Haploside C

Here is a summary of the key details found in the search results:

Aspect	Details
Source	Identified in the fruit of <i>Citrus aurantium</i> L. (bitter orange) [1].
Identification Method	Isolated via bioactivity-guided fractionation and identified using UHPLC-Q-TOF/MS (Ultra-High Performance Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry) [1].
Potential Bioactivity	The extract it was found in showed anti-proliferative activity against colorectal cancer cells (HCT116) and inhibited Wnt signaling, a key pathway in cancer [1].
Comparative Data	Not available in the search results. No quantitative data on efficacy, potency (e.g., IC50), or direct comparisons with other compounds were found.

Experimental Workflow for Bioactivity-Guided Isolation

The study that discovered **Haploside C** followed a standard methodology for identifying bioactive plant compounds. The workflow below outlines the general process, which in this specific case led to the identification of **Haploside C** in a fraction with anti-colorectal cancer activity [1].



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Suggestions for Further Research

To gather the comparative data you need, I suggest the following steps:

- **Conduct a Targeted Literature Review:** Perform a deep dive into specialized scientific databases like PubMed, Scopus, or SciFinder using specific search queries such as "**Haploside C** bioactivity," "**Haploside C** AND anticancer," or "**Haploside C** mechanism of action."
- **Explore Broader Compound Classes:** Investigate the bioactivity of structurally similar compounds, as they may share mechanisms of action and have more extensively published comparative data.
- **Utilize Bioactivity Prediction Tools:** Consider using advanced AI prediction platforms, similar to the "ActFound" model mentioned in one search result, to generate hypothetical bioactivity profiles for **Haploside C** against various biological targets [2].

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References

1. guided isolation and identification of phenolic compounds... Bioactivity [pmc.ncbi.nlm.nih.gov]
2. New AI Model ActFound Outperforms Competitors in Bioactivity ... [aiwire.net]

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